An In-depth Technical Guide to Key Chemical Scaffolds in Drug Discovery

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Compound of Interest

Compound Name:	*Ethyl 5,7-difluoro-3-iodo-1H-indole-2-carboxylate*
CAS No.:	*1334499-90-9*
Cat. No.:	*B597594*

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A comprehensive analysis of Ethyl 5,7-difluoro-1H-indole-2-carboxylate and the 2-(2,6-Dioxopiperidin-3-yl)isoindoline-1,3-dione core structure, with a focus on Pomalidomide.

Executive Summary & Clarification of Scope

This technical guide is intended for researchers, scientists, and drug development professionals. A notable discrepancy was identified in the initial query, which cited CAS number 220679-10-7 while implying a focus on the 2-((2,6-Dioxopiperidin-3-yl)methyl)isoindoline-1,3-dione scaffold, a cornerstone of immunomodulatory drug development. To ensure comprehensive and accurate coverage, this guide will address both entities.

- Part 1 of this guide will provide a detailed overview of the physical properties and specifications of Ethyl 5,7-difluoro-1H-indole-2-carboxylate, corresponding to CAS number 220679-10-7.
- Part 2 will delve into the technical profile of the 2-(2,6-Dioxopiperidin-3-yl)isoindoline-1,3-dione scaffold, with a specific focus on its prominent and clinically significant derivative,

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Pomalidomide (CAS number 19171-19-8).

This dual-pronged approach aims to provide clarity and deliver a thorough resource for professionals working with these important chemical classes.

Part 1: Ethyl 5,7-difluoro-1H-indole-2-carboxylate (CAS 220679-10-7)

Introduction

Ethyl 5,7-difluoro-1H-indole-2-carboxylate (CAS 220679-10-7) is a fluorinated indole derivative that serves as a valuable intermediate in organic synthesis.[1] The strategic incorporation of fluorine atoms into the indole scaffold significantly alters the molecule's electronic properties, lipophilicity, and metabolic stability, making it a desirable building block in the synthesis of complex molecules, particularly in the pharmaceutical and fine chemical industries.[1] The indole ring is a prevalent motif in numerous natural products and synthetic drugs, and the presence of fluorine at the 5 and 7 positions can enhance bioavailability and metabolic stability of the resulting compounds.[1]

Physical and Chemical Properties

The key physical and chemical properties of Ethyl 5,7-difluoro-1H-indole-2-carboxylate are summarized in the table below.

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Property	Value	Source(s)
CAS Number	220679-10-7	[2][3][4]
Molecular Formula	$C_{11}H_9F_2NO_2$	[4][5]
Molecular Weight	225.19 g/mol	[4][5]
Appearance	White powder	[1]
Purity	≥95% to ≥98%	[3][4]
Density	1.4 ± 0.1 g/cm³	[2]
Boiling Point	342.5 ± 37.0 °C at 760 mmHg	[2]
Flash Point	160.9 ± 26.5 °C	[2]
Vapor Pressure	0.0 ± 0.8 mmHg at 25°C	[2]
Index of Refraction	1.581	[2]

Specifications and Handling

Ethyl 5,7-difluoro-1H-indole-2-carboxylate is typically supplied as a high-purity solid. Standard specifications often require a purity of 98% or higher, which can be verified by techniques such as High-Performance Liquid Chromatography (HPLC).[4]

Handling and Storage:

- Handling: Standard laboratory procedures should be followed, including the use of personal protective equipment (PPE) such as gloves, lab coats, and safety glasses.[6] Work should be conducted in a well-ventilated area.[6]
- Storage: The compound should be stored in a tightly sealed container in a dry, cool, and well-ventilated place.[6] Some suppliers recommend refrigeration.[6]

Applications in Synthesis

The primary application of Ethyl 5,7-difluoro-1H-indole-2-carboxylate is as a building block in multi-step organic syntheses.[1] The presence of the fluorine atoms can modulate the reactivity

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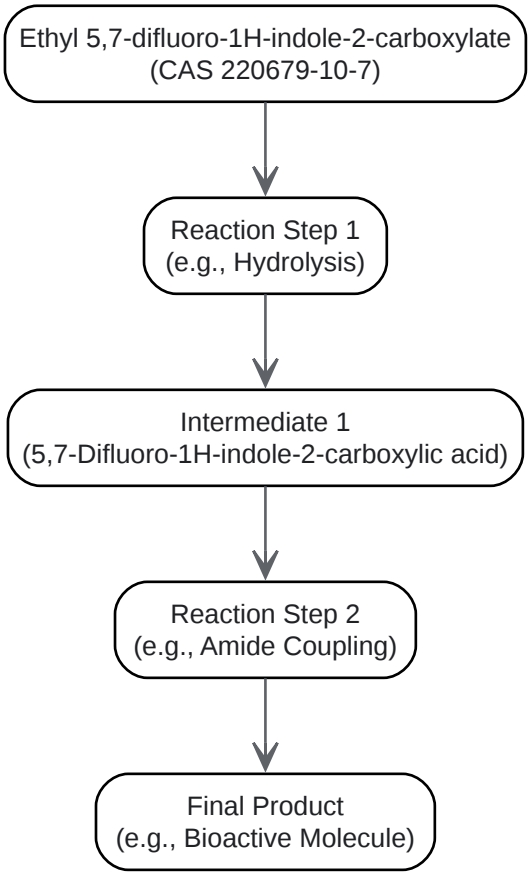
of the indole ring, influencing its participation in various chemical reactions.[1] In pharmaceutical research, these fluorinated indoles are utilized in the construction of novel drug candidates, particularly those targeting enzyme inhibition or receptor binding where precise molecular interactions are critical.[1]

Synthetic Workflow Visualization

The following diagram illustrates the general role of Ethyl 5,7-difluoro-1H-indole-2-carboxylate as a starting material in a synthetic pathway.



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Caption: General synthetic workflow utilizing Ethyl 5,7-difluoro-1H-indole-2-carboxylate.

Part 2: The 2-(2,6-Dioxopiperidin-3-yl)isoindoline-1,3-dione Scaffold and Pomalidomide (CAS 19171-

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19-8)

Introduction to the Scaffold

The 2-(2,6-dioxopiperidin-3-yl)isoindoline-1,3-dione scaffold is the core chemical structure of a class of drugs known as immunomodulatory imide drugs (IMiDs). This scaffold is a derivative of thalidomide and has been the subject of extensive research and development in oncology and immunology.[7] Derivatives of this scaffold have been investigated for a wide range of therapeutic applications, including as anti-inflammatory agents and inhibitors of acetylcholinesterase and butyrylcholinesterase.[8][9]

Pomalidomide: A Key Derivative

Pomalidomide (CAS 19171-19-8) is a prominent derivative of the 2-(2,6-dioxopiperidin-3-yl)isoindoline-1,3-dione scaffold, specifically 4-amino-2-(2,6-dioxopiperidin-3-yl)isoindoline-1,3-dione.[7] It is an immunomodulatory and antineoplastic agent used in the treatment of multiple myeloma.[7][10] Pomalidomide exhibits anti-angiogenic properties and modulates the immune system.[10][11]

Physical and Chemical Properties of Pomalidomide

The key physical and chemical properties of Pomalidomide are summarized in the table below.

Property	Value	Source(s)
CAS Number	19171-19-8	[10][12][13]
Molecular Formula	$C_{13}H_{11}N_3O_4$	[10][12][13]
Molecular Weight	273.24 g/mol	[10][12]
Appearance	Yellow solid/powder	[10][12]
Purity	≥98% (HPLC)	[12]
Solubility	DMSO: ≥14 mg/mL	[12]
Storage Temperature	2-8°C	[10][12][13]
Melting Point	314-315 °C (decomposes)	[14]

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Specifications and Handling of Pomalidomide

Pomalidomide is a potent pharmaceutical compound and requires careful handling.

Handling and Storage:

- Handling: Due to its potential health effects, handling should be performed in a controlled environment by trained personnel.[15] Use of appropriate PPE, including gloves, protective clothing, and eye protection, is mandatory.[16][17] Avoid inhalation of dust and direct contact with skin and eyes.[16][17]
- Storage: Store in a locked, well-closed container in a dry and well-ventilated place, refrigerated at 2-8°C.[10][12][13][16]

Safety Information:

- Pomalidomide is suspected of causing cancer and may damage the unborn child.[15] It may also cause damage to organs through prolonged or repeated exposure.[15]

Mechanism of Action and Applications

Pomalidomide's mechanism of action involves binding to the cereblon (CRBN) protein, a component of the CUL4-RBX1-DDB1-CRBN E3 ubiquitin ligase complex.[11] This binding alters the substrate specificity of the E3 ligase, leading to the ubiquitination and subsequent proteasomal degradation of specific target proteins, including the lymphoid transcription factors Ikaros (IKZF1) and Aiolos (IKZF3). The degradation of these factors is cytotoxic to multiple myeloma cells. Pomalidomide also exhibits immunomodulatory effects, including T-cell co-stimulation and inhibition of pro-inflammatory cytokine production.[11]

Synthetic Pathway Overview for Pomalidomide

The synthesis of Pomalidomide generally involves the coupling of a substituted phthalic anhydride or its derivative with 3-aminopiperidine-2,6-dione.[14] The following diagram provides a simplified representation of a common synthetic route.

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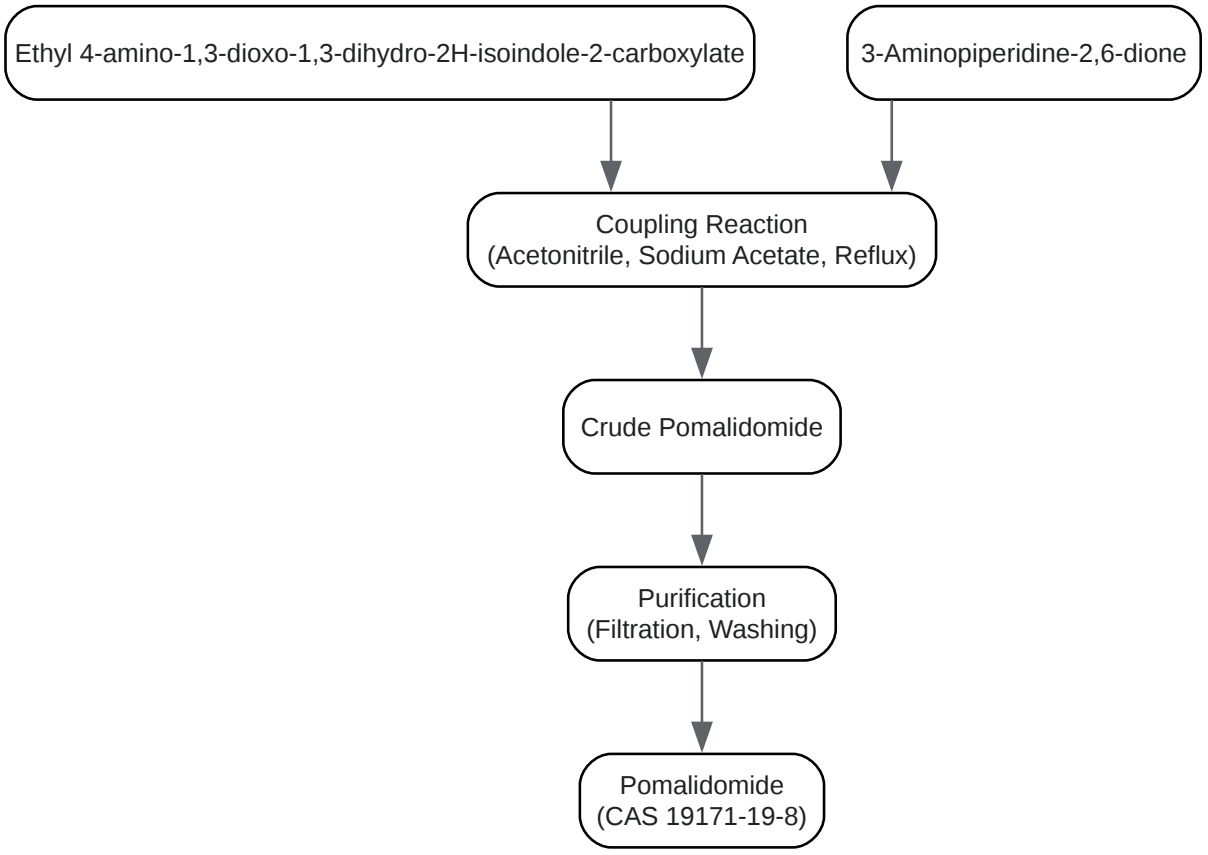

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Caption: A simplified synthetic pathway for the preparation of Pomalidomide.

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